

Ebelactone A: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Ebelactone A

Cat. No.: B161881

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CAS Number: 76808-16-7

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Ebelactone A**, a potent, naturally derived inhibitor of esterases and lipases. This document consolidates key physicochemical data, delves into its mechanism of action, and provides detailed experimental protocols for its study. Visual diagrams are included to illustrate its molecular interactions and relevant experimental workflows.

Physicochemical Properties

Ebelactone A is a β -lactone-containing natural product isolated from *Streptomyces aburaviensis*.^{[1][2]} Its unique structure is responsible for its potent inhibitory activity against a range of hydrolytic enzymes. Key physicochemical properties are summarized in the table below for easy reference.

Property	Value	References
CAS Number	76808-16-7	[1]
Molecular Formula	C ₂₀ H ₃₄ O ₄	[1]
Molecular Weight	338.48 g/mol	[1]
Appearance	White to off-white solid	[3]
Solubility	Soluble in DMSO, DMF, and ethanol.[2] Insoluble in water.	[2]
Storage	Store at -20°C for long-term stability.	[3]
SMILES	CC--INVALID-LINK---- INVALID-LINK----INVALID- LINK--C(=O)--INVALID-LINK-- C=C(C)C--INVALID-LINK-- [C@@H]1OC(=O)[C@H]1C	[2]
InChI	InChI=1S/C20H34O4/c1-8- 12(3)17(21)15(6)18(22)13(4)9- 11(2)10-14(5)19- 16(7)20(23)24-19/h9,12- 17,19,21H,8,10H2,1-7H3/b11- 9+/t12-,13-,14+,15+,16+,17-,1 9+/m1/s1	[2]

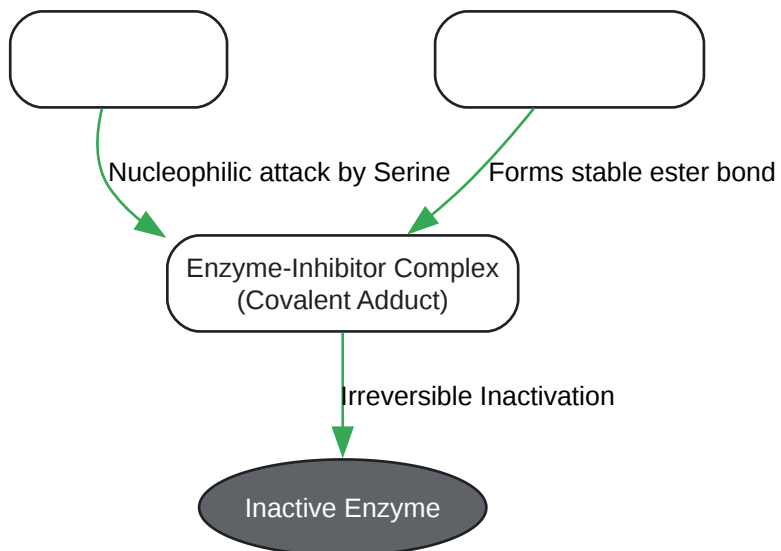
Mechanism of Action: Covalent Inhibition of Serine Hydrolases

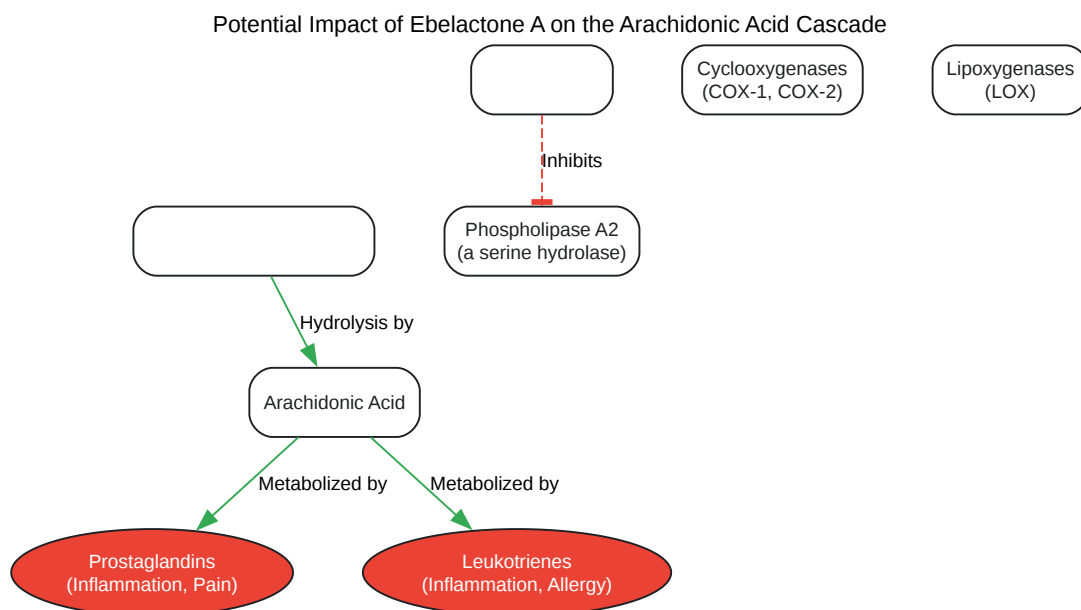
Ebelactone A is a potent, irreversible inhibitor of a class of enzymes known as serine hydrolases, which includes various esterases and lipases.[4][5] Its inhibitory activity stems from the strained β -lactone ring within its structure. This ring is highly susceptible to nucleophilic attack by the catalytic serine residue present in the active site of these enzymes.

The inhibition mechanism involves a covalent modification of the enzyme. The hydroxyl group of the active site serine attacks the carbonyl carbon of the β -lactone ring. This leads to the

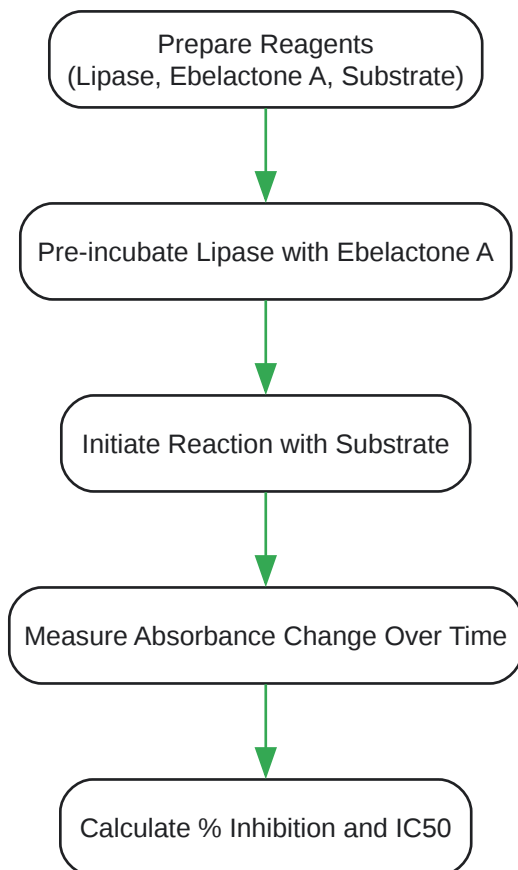
opening of the ring and the formation of a stable ester bond between **Ebelactone A** and the enzyme. This covalent modification effectively and irreversibly blocks the active site, thereby inactivating the enzyme.

Mechanism of Covalent Inhibition by Ebelactone A





Workflow for Lipase Inhibition Assay



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